

Application Notes and Protocols for Cholesteryl Lignocerate in Lipidomics

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Compound of Interest

Compound Name: Cholesteryl lignocerate

CAS No.: 73024-96-1

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **cholesteryl lignocerate** in lipidomics studies. Included are its applications as a biomarker, its role in disease, and its relevance in drug development, complemented by detailed experimental protocols for its analysis.

Introduction to Cholesteryl Lignocerate

Cholesteryl lignocerate (CE(24:0)) is a cholesterol ester containing lignoceric acid, a saturated very-long-chain fatty acid (VLCFA) with 24 carbon atoms.[1] As a member of the cholesteryl ester family, it is a highly hydrophobic lipid.[2] In biological systems, cholesteryl esters are primarily involved in the transport and storage of cholesterol.[3] The metabolism of VLCFAs, including their incorporation into cholesteryl esters, is a critical area of study, as dysregulation is linked to severe human diseases.[4][5][6]

Applications in Lipidomics

Cholesteryl Lignocerate as a Biomarker

The accumulation of cholesteryl esters containing VLCFAs, such as **cholesteryl lignocerate**, is a key biomarker for certain metabolic disorders.

- X-Linked Adrenoleukodystrophy (X-ALD): This genetic disorder is characterized by the accumulation of VLCFAs, including in the form of cholesteryl esters, in various tissues and bodily fluids.[7][8] Elevated levels of C24:0 and C26:0 fatty acids in plasma are used for the diagnosis and carrier identification of X-ALD.[9] Lipidomic analysis of cholesteryl esters in plasma and tissues is therefore a critical diagnostic tool for X-ALD.[10]

Role in Disease Pathogenesis

The abnormal accumulation of **cholesteryl lignocerate** and other VLCFA-containing cholesteryl esters is not just a biomarker but is also implicated in the pathophysiology of diseases like X-ALD. This accumulation is thought to contribute to the demyelination of cerebral white matter and adrenal insufficiency characteristic of the disease.[8][9] Studies have shown that a deficiency in the ABCD1 transporter protein leads to the buildup of these lipids.[10]

Relevance in Drug Development

The link between VLCFA metabolism and disease has made the enzymes and pathways involved targets for drug development.

- Cholesterol-Lowering Therapies: Research has explored the connection between cholesterol metabolism and VLCFA levels. In some studies, cholesterol-lowering drugs have been investigated for their potential to normalize VLCFA levels in X-ALD patients, although clinical results have been varied.[10][11]
- Targeting Cholesterol Esterification: The esterification of cholesterol is a key metabolic process. The enzyme Acyl-CoA:cholesterol acyltransferase (ACAT) is responsible for this process.[3] Inhibitors of ACAT are being investigated for their therapeutic potential in various diseases, including cancer, where cholesterol esterification is deregulated.[3]

Quantitative Data Summary

The following tables summarize the concentrations of various cholesteryl esters, including those with very-long-chain fatty acids, in different biological samples.

Table 1: Cholesteryl Ester Concentrations in Mouse Tissues

Cholesteryl Ester	Liver (nmol/g)	Kidney (nmol/g)	Spleen (nmol/g)	Lung (nmol/g)	Heart (nmol/g)	Brain (nmol/g)
CE(18:1)	13.5 ± 2.1	0.4 ± 0.1	1.2 ± 0.3	0.6 ± 0.1	0.3 ± 0.1	0.02 ± 0.01
CE(18:2)	25.1 ± 3.5	0.6 ± 0.1	2.5 ± 0.5	1.1 ± 0.2	0.5 ± 0.1	0.03 ± 0.01
CE(20:4)	10.2 ± 1.8	0.3 ± 0.1	0.9 ± 0.2	0.5 ± 0.1	0.2 ± 0.0	0.01 ± 0.00
CE(22:6)	2.1 ± 0.4	0.1 ± 0.0	0.2 ± 0.1	0.1 ± 0.0	0.1 ± 0.0	0.01 ± 0.00
CE(24:0)	0.5 ± 0.1	0.02 ± 0.00	0.05 ± 0.01	0.03 ± 0.01	0.01 ± 0.00	0.00 ± 0.00

Data adapted from a study on mouse tissues and presented as mean ± standard deviation.[\[12\]](#)

Table 2: Plasma Cholesteryl Ester Concentrations in a Healthy Human Population

Cholesteryl Ester	Concentration (pmol/μL)
CE 16:0	113 ± 25
CE 18:0	26 ± 6
CE 18:1	140 ± 32
CE 18:2	357 ± 78
CE 20:4	52 ± 11

Data represents mean ± standard deviation from a study on Japanese preadolescents.[\[13\]](#)

Table 3: Plasma Very-Long-Chain Fatty Acid Levels in X-ALD Patients and Controls (% of Total Fatty Acids)

Fatty Acid	X-ALD Hemizygotes	Healthy Controls
C24:0 (Lignoceric acid)	Increased	Normal
C26:0 (Hexacosanoic acid)	0.081 ± 0.0066	0.015 ± 0.0032

Data represents mean $\pm$ standard error of the mean.[9]

Experimental Protocols

Lipid Extraction from Tissues or Plasma

This protocol is based on established methods for the extraction of total lipids, including cholesteryl esters.[14][15]

Materials:

- Tissue homogenizer
- Chloroform
- Methanol
- Internal standards (e.g., deuterated cholesteryl esters)[16]
- Glass centrifuge tubes
- Nitrogen gas evaporator

Procedure:

- For tissues, homogenize a known weight of the sample in a suitable buffer. For plasma, use a defined volume.
- To the homogenate or plasma, add a 2:1 (v/v) mixture of chloroform and methanol.
- Add an appropriate amount of internal standard.
- Vortex the mixture vigorously for 2 minutes.
- Centrifuge at 2000 x g for 10 minutes to separate the phases.
- Carefully collect the lower organic phase containing the lipids.
- Evaporate the solvent under a stream of nitrogen gas.

- Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., methanol/chloroform).

Analysis of Cholesteryl Lignocerate by LC-MS/MS

This protocol is adapted from a method for the analysis of cholesterol and cholesteryl esters, including very-long-chain species.[\[12\]](#)[\[17\]](#)[\[18\]](#)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Mass spectrometer (e.g., QTOF or triple quadrupole) with an Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) source[\[2\]](#)[\[19\]](#)

LC Conditions:

- Column: C18 reversed-phase column (e.g., Gemini 5U C18)[\[12\]](#)
- Mobile Phase A: 50:50 (v/v) Water:Methanol with 0.1% formic acid and 10 mM ammonium formate[\[12\]](#)
- Mobile Phase B: 80:20 (v/v) Isopropanol:Methanol with 0.1% formic acid and 10 mM ammonium formate[\[12\]](#)
- Flow Rate: 0.5 mL/min[\[12\]](#)
- Gradient:
 - 0-4 min: 40% B
 - 4-6 min: 40-60% B
 - 6-16 min: 60-100% B
 - 16-22 min: 100% B (wash)
 - 22-24 min: 100-40% B

- 24-30 min: 40% B (re-equilibration)[[12](#)]

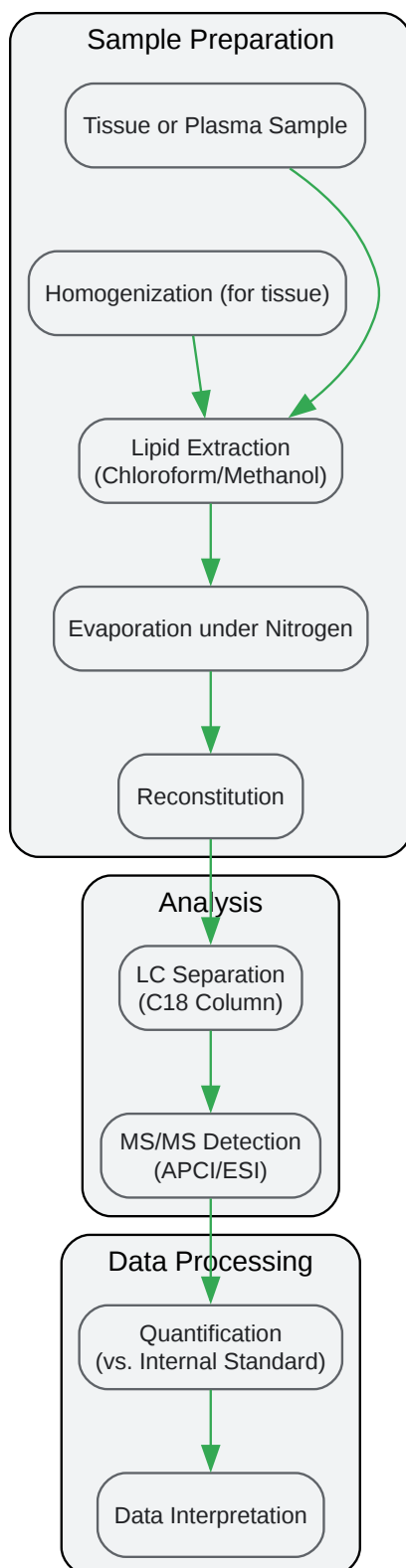
MS/MS Conditions:

- Ionization Mode: Positive
- Precursor Ion: For **cholesteryl lignocerate**, the $[M+H]^+$ ion.
- Product Ion: A characteristic fragment ion of cholesterol at m/z 369 is often used for monitoring all cholesteryl esters.[[2](#)][[20](#)]
- Acquisition Mode: Multiple Reaction Monitoring (MRM) or Auto-MS/MS for quantification and identification.[[12](#)]

Quantification:

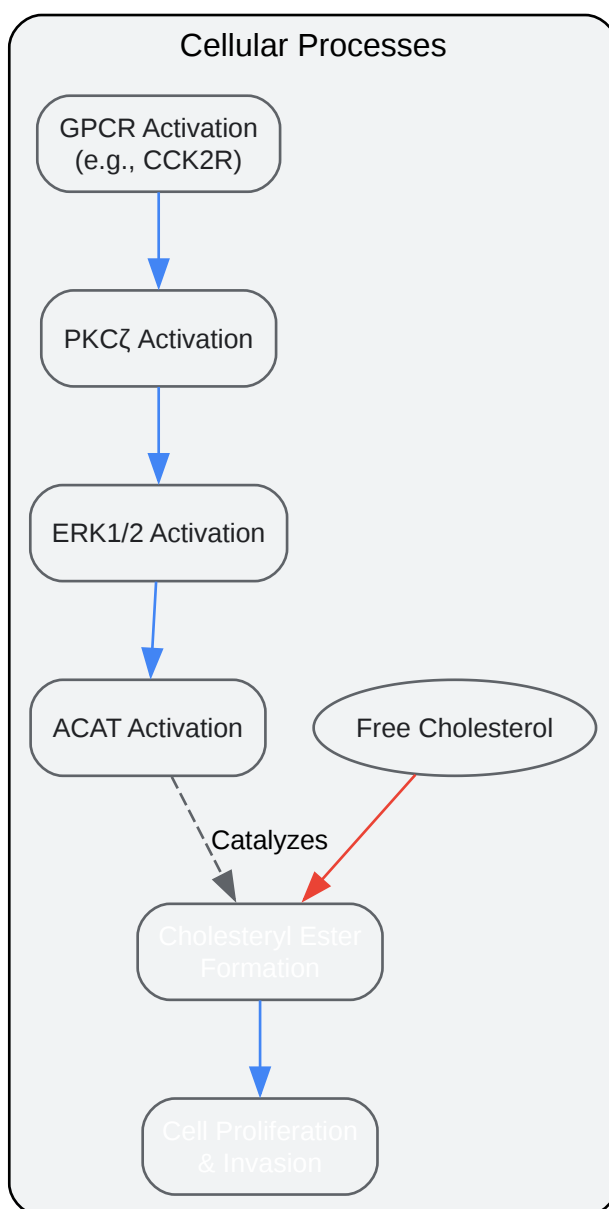
- The concentration of **cholesteryl lignocerate** is determined by comparing the peak area of the analyte to that of the internal standard.[[12](#)]
- Results are typically normalized to the initial tissue weight or plasma volume.[[12](#)]

Visualizations



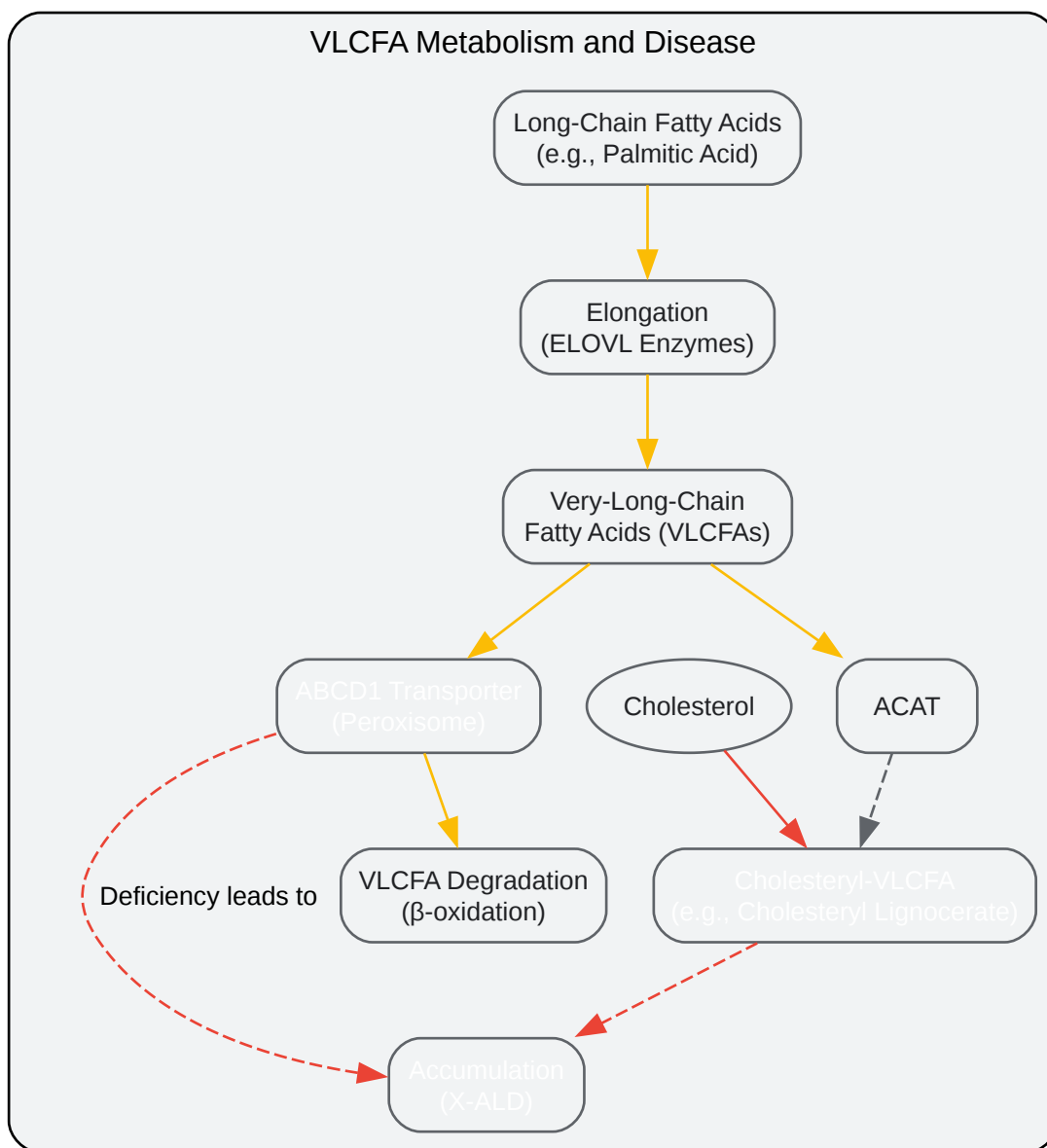
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Caption: Experimental workflow for **cholesteryl lignocerate** analysis.



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Caption: Cholesterol esterification signaling pathway.



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Caption: VLCFA metabolism and its role in X-ALD.

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